Application Note: One-Pot Synthesis Protocols Involving 6-Mercapto-2-methylpyrimidin-4-ol

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Compound of Interest	
Compound Name:	*6-Mercapto-2-methylpyrimidin-4-ol*
CAS No.:	*42956-80-9*
Cat. No.:	*B3266588*

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Chemical Profile & Reactivity Analysis

Compound: **6-Mercapto-2-methylpyrimidin-4-ol** CAS: 42956-80-9 Synonyms: 4-Hydroxy-2-methyl-6-mercaptopyrimidine; 2-Methyl-6-thiouracil. Molecular Formula: C

H

N

OS MW: 142.18 g/mol

Tautomeric Landscape & Nucleophilicity

Understanding the tautomeric equilibrium is prerequisite for designing efficient one-pot protocols. In solution, the compound exists in equilibrium between the thiol-enol, thione-keto, and hybrid forms.

- Soft Nucleophile (S-Center): The sulfur atom (C6-SH or C6=S) is the "soft" nucleophilic site, highly reactive toward soft electrophiles like alkyl halides and

  -unsaturated esters (Michael acceptors).

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- Hard Nucleophile (N-Center): The ring nitrogens (N1/N3) act as "hard" nucleophiles.
- Regioselectivity Rule: In neutral or basic media, S-alkylation typically precedes N-alkylation. This kinetic preference allows for controlled cascade cyclizations (S-attack

  N-cyclization) in one-pot syntheses.

Protocol A: One-Pot Synthesis of Thiazolo[3,2-a]pyrimidin-5-one Derivatives

Application: Rapid generation of fused bicyclic scaffolds for kinase inhibition studies. Reaction Type: Hantzsch-type condensation / Cyclodehydration.

Principle

This protocol utilizes the binucleophilic nature of **6-mercapto-2-methylpyrimidin-4-ol** to react with

-halo ketones. The reaction proceeds via an initial S-alkylation followed by an intramolecular N-dehydration to close the thiazole ring.

Reagents & Materials

- Substrate: **6-Mercapto-2-methylpyrimidin-4-ol** (1.0 equiv)
- Electrophile:

  -Bromoacetophenone (substituted phenacyl bromides) (1.0 equiv)
- Solvent: Ethanol (Absolute) or DMF (for higher boiling point)
- Catalyst/Base: Anhydrous Sodium Acetate (NaOAc) or Pyridine (1.1 equiv)

Step-by-Step Methodology

- Preparation: In a 50 mL round-bottom flask equipped with a magnetic stir bar, dissolve 1.42 g (10 mmol) of **6-Mercapto-2-methylpyrimidin-4-ol** in 20 mL of absolute ethanol.

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- Activation: Add 0.90 g (11 mmol) of anhydrous sodium acetate. Stir at room temperature for 10 minutes to generate the thiolate anion.
- Addition: Dropwise add a solution of

  -bromoacetophenone (10 mmol) dissolved in 5 mL ethanol over 5 minutes.
- Reflux: Equip the flask with a reflux condenser. Heat the mixture to reflux (

) for 3–5 hours. Monitor reaction progress via TLC (Mobile phase: Ethyl Acetate:Hexane 3:7).
  - Checkpoint: The intermediate S-alkylated product may appear first; continue reflux until it converts to the cyclized product (usually indicated by a change in spot polarity).
- Work-up: Cool the reaction mixture to room temperature. The product often precipitates directly.
- Isolation: Pour the mixture into 50 mL of ice-cold water. Stir vigorously for 15 minutes. Filter the solid precipitate under vacuum.
- Purification: Recrystallize from Ethanol/DMF (9:1) to afford the pure 3-phenyl-7-methyl-5H-thiazolo[3,2-a]pyrimidin-5-one.

Data Summary (Typical Yields)

R-Group (on Phenacyl Bromide)	Reaction Time (h)	Yield (%)	Melting Point ( )
H (Phenyl)	3.0	82	210–212
4-Cl	3.5	85	235–237
4-OMe	4.0	78	198–200
4-NO	2.5	88	>250

Protocol B: One-Pot Multicomponent Synthesis of Pyrimido[2,1-b][1,3]thiazines

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Application: Synthesis of 6-membered fused rings via Michael Addition. Reaction Type: Michael Addition-Cyclization Sequence.

Principle

This protocol exploits the reactivity of the scaffold with electron-deficient alkynes (e.g., Dimethyl Acetylenedicarboxylate - DMAD). The sulfur atom performs a Michael addition across the triple bond, followed by cyclization of the ring nitrogen onto the ester carbonyl.

Reagents

- Substrate: **6-Mercapto-2-methylpyrimidin-4-ol** (1.0 equiv)
- Alkyne: Dimethyl Acetylenedicarboxylate (DMAD) or Diethyl Acetylenedicarboxylate (DEAD) (1.1 equiv)
- Solvent: Methanol or Acetonitrile
- Catalyst: No catalyst required (neutral conditions) or catalytic Et

  N.

Step-by-Step Methodology

- Mixing: Suspend 1.42 g (10 mmol) of **6-Mercapto-2-methylpyrimidin-4-ol** in 25 mL of Methanol.
- Addition: Add 1.56 g (11 mmol) of DMAD dropwise at room temperature.
- Reaction: Stir the mixture at ambient temperature for 1 hour, then heat to reflux for 2 hours.
  - Mechanistic Note: The initial stirring allows the regioselective S-Michael addition (kinetic control). Reflux promotes the cyclization (thermodynamic control).
- Precipitation: Cool the mixture to

  . The fused bicyclic product, Methyl 2-methyl-4-oxo-4H-pyrimido[2,1-b][1,3]thiazine-6-carboxylate, will crystallize.

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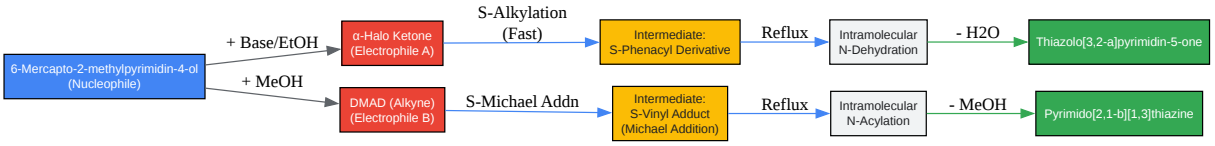
- Filtration: Filter the solid and wash with cold methanol (2 x 5 mL).

Mechanistic Visualization (Graphviz)

The following diagram illustrates the bifurcation of the reaction pathways based on the electrophile choice, highlighting the critical S-Alkylation first principle.



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Caption: Divergent synthesis pathways utilizing the S-nucleophilicity of **6-mercapto-2-methylpyrimidin-4-ol** to form 5- or 6-membered fused rings.

Troubleshooting & Optimization

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Observation	Probable Cause	Corrective Action
Low Yield (Protocol A)	Incomplete cyclization (Intermediate S-alkylated product remains).	Increase reflux time or add a catalytic amount of H SO to promote dehydration.
Oiling Out	Product solubility in hot ethanol is too high.	Switch solvent to Methanol/Water (1:1) or cool to for crystallization.
Mixture of Isomers	N-alkylation competing with S-alkylation.	Ensure Base is added first to form the thiolate (S is a better nucleophile than N). Avoid strong bases like NaOH; use NaOAc or K CO .
Darkening/Decomposition	Oxidation of thiol to disulfide (Dimerization).	Perform reaction under Nitrogen ( ) atmosphere. Degas solvents.

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